

2-Chloro-5-methylhexane: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 2-Chloro-5-methylhexane

CAS No.: 58766-17-9

Cat. No.: B12641342

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information for **2-Chloro-5-methylhexane**, intended for use by professionals in research and development. The following sections detail the chemical and physical properties, hazard identification, safe handling protocols, and emergency procedures. All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical and Physical Properties

This section summarizes the key physical and chemical identifiers for **2-Chloro-5-methylhexane**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₅ Cl	[1][2][3]
Molecular Weight	134.65 g/mol	[1][3]
CAS Number	58766-17-9	[2][3]
IUPAC Name	2-chloro-5-methylhexane	[3]
Synonyms	Hexane, 2-chloro-5-methyl-	[3][4]
Density	0.861 g/cm ³	[4]
Boiling Point	143.1 °C at 760 mmHg	[4]
Flash Point	35.2 °C	[4]
Refractive Index	1.416	[4]
SMILES	<chem>CC(C)CCC(C)Cl</chem>	[3]
InChI	InChI=1S/C7H15Cl/c1-6(2)4-5-7(3)8/h6-7H,4-5H2,1-3H3	[3]

Hazard Identification and GHS Classification

While some sources indicate that detailed GHS classification data for **2-Chloro-5-methylhexane** is not available, the known properties of similar alkyl halides and its low flashpoint suggest that it should be handled as a flammable liquid.[4][5] An SDS for the related compound 2-Chloro-2-methylhexane classifies it as a flammable liquid (Category 3), skin irritant (Category 2), serious eye irritant (Category 2), and may cause respiratory irritation (STOT SE 3).[6] Based on this, **2-Chloro-5-methylhexane** should be handled with similar precautions.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3 (presumed)	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2 (presumed)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 (presumed)	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (presumed)	H335: May cause respiratory irritation

Note: This classification is based on data for a similar compound and the physical properties of **2-Chloro-5-methylhexane**. A definitive GHS classification from a registered SDS is not currently available.

Experimental Protocols for Safety Assessment

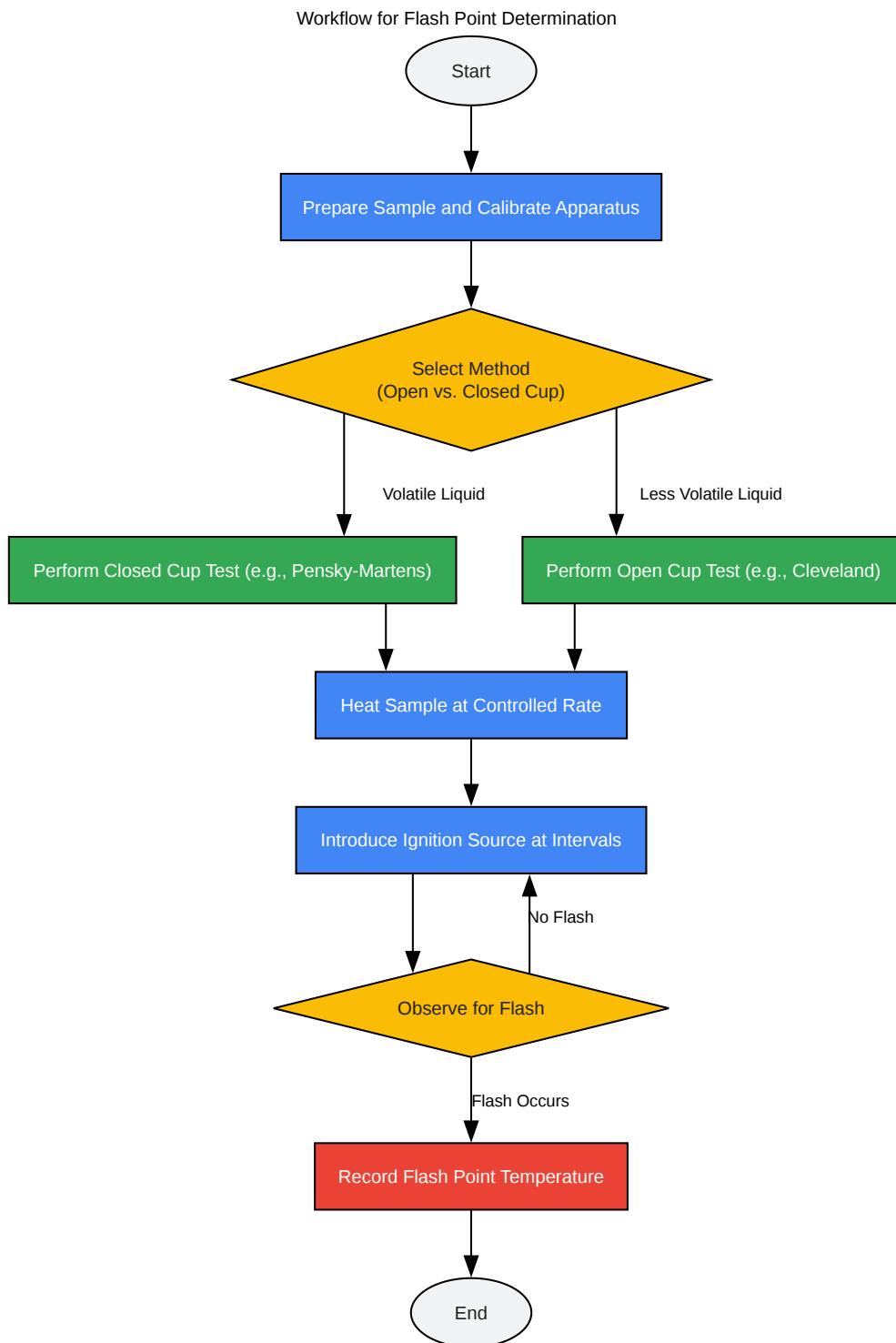
Detailed experimental safety data for **2-Chloro-5-methylhexane** is not widely published. However, standard methodologies exist for assessing the key hazards associated with a chemical of this type.

Flash Point Determination

The flash point is a critical measure of the flammability of a liquid.^[7] Standard methods for its determination include:

- Pinsky-Martens Closed Cup Method (ASTM D93, ISO 2719): This method is suitable for liquids with flash points above 40°C. A sample is heated in a closed cup at a controlled rate while a test flame is periodically introduced. The flash point is the lowest temperature at which the vapors ignite.^{[8][9]}
- Cleveland Open Cup Method (ASTM D92, ISO 2592): This method is used for less volatile liquids and to determine the fire point. The sample is heated in an open cup, and a test flame is passed over the surface.^{[8][9]}

A logical workflow for flash point determination is illustrated below.



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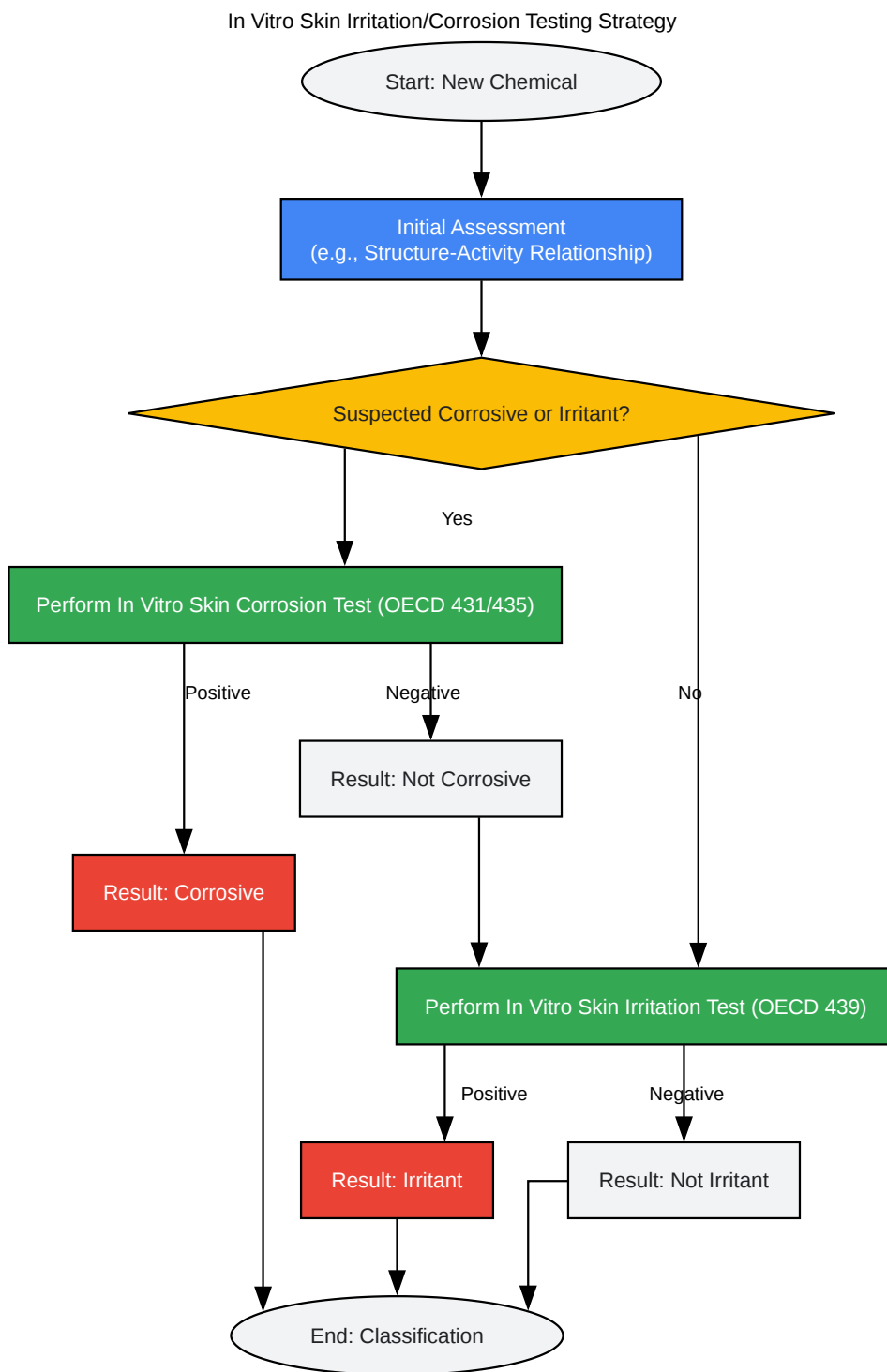
Workflow for Flash Point Determination

Skin Irritation Assessment

The potential for a chemical to cause skin irritation can be assessed using in vitro methods to reduce animal testing.

- Reconstructed Human Epidermis (RhE) Test (OECD 439): This is a validated in vitro method where the test chemical is applied to a reconstructed human epidermis model. Cell viability is measured after exposure, and a reduction below a certain threshold indicates irritation potential.[\[10\]](#)[\[11\]](#)

The decision process for in vitro skin hazard testing is outlined below.



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In Vitro Skin Hazard Testing Strategy

Safe Handling and Storage

Due to its flammability and potential as a skin and eye irritant, strict safety protocols must be followed when handling **2-Chloro-5-methylhexane**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[12\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).[\[12\]](#)
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are required.[\[12\]](#)

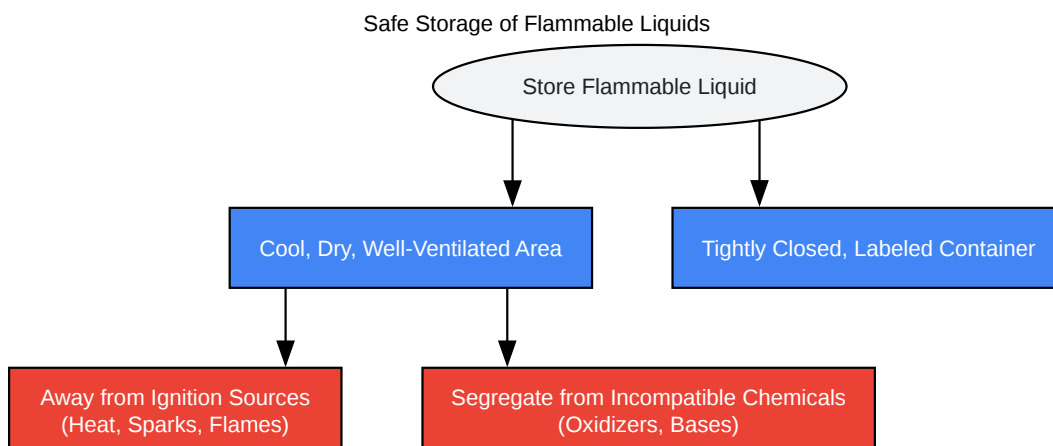
Engineering Controls

- Ventilation: All handling of **2-Chloro-5-methylhexane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks. Use non-sparking tools and explosion-proof equipment.[\[13\]](#)

Storage

- Containers: Store in a tightly closed, properly labeled container.[\[13\]](#)
- Conditions: Keep in a cool, dry, and well-ventilated place away from heat and ignition sources.[\[13\]](#)
- Incompatibilities: Store separately from strong oxidizing agents, bases, and reactive metals.[\[14\]](#)

The logical relationship for safe storage of flammable liquids is depicted below.



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Safe Storage of Flammable Liquids

Emergency Procedures

In the event of an emergency, follow these procedures.

First-Aid Measures

Exposure	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [13]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. [13]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [12]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention. [13]

Spill and Leak Procedures

- Evacuate: Immediately evacuate the area of the spill.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition.[\[13\]](#)
- Containment: Use a non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill.[\[2\]](#)
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[\[13\]](#)
- Decontamination: Clean the spill area thoroughly.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[11\]](#)

- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[13]

Toxicological Information

There is limited specific toxicological data available for **2-Chloro-5-methylhexane**. The toxicological properties have not been fully investigated.[13] However, based on the structure and properties of similar alkyl halides, the following effects may be anticipated:

- Acute Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.
- Irritation: Expected to be a skin, eye, and respiratory tract irritant.[6]
- Carcinogenicity: No data is available to classify the carcinogenic potential of this compound.
[13]

Disposal Considerations

2-Chloro-5-methylhexane and its containers must be disposed of as hazardous waste.[6] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it in drains or the environment.[13]

This guide is intended to provide essential safety information for trained professionals. Always consult the most current and complete Safety Data Sheet (SDS) from the supplier before handling any chemical.

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